

Application Note: Laboratory-Scale Synthesis of Tetrabromoethylene

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Compound of Interest

Compound Name: Tetrabromoethylene

Cat. No.: B1617066

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Audience: Researchers, scientists, and drug development professionals.

Abstract

This document provides a detailed protocol for the laboratory-scale synthesis of **tetrabromoethylene** (C₂Br₄). The primary method described is the dehydrobromination of pentabromoethane, a reliable route for producing high-purity **tetrabromoethylene**. This application note includes a comprehensive experimental protocol, a summary of key quantitative data, and safety precautions necessary for handling the involved reagents.

Introduction

Tetrabromoethylene, also known as perbromoethene, is a fully brominated alkene with the chemical formula C₂Br₄.^[1] Under standard conditions, it exists as colorless crystals.^[1] Due to its high density and bromine content, it has historical applications in mineral separation and as a potential fungicide.^[1] In organic synthesis, it serves as a valuable building block. Several methods have been developed for its synthesis, including the dehydrobromination of pentabromoethane and multi-step processes starting from acetylene and bromine.^[1] This note focuses on the dehydrobromination of pentabromoethane, which is an effective laboratory-scale method.

Data Presentation

The physical and chemical properties of **tetrabromoethylene** are summarized in the table below for quick reference.

Property	Value	Reference
Molecular Formula	C ₂ Br ₄	[1]
Molar Mass	343.64 g/mol	PubChem CID: 66232
Appearance	Colorless crystals	[1]
Melting Point	56.5 °C	BenchChem
Boiling Point	226-227 °C	[1]
Density	~2.76 g/cm ³ (estimate)	ChemBK
CAS Number	79-28-7	[1]

Experimental Protocol: Synthesis from Pentabromoethane

This protocol details the synthesis of **tetrabromoethylene** via the base-induced elimination of hydrogen bromide from pentabromoethane.

3.1. Materials and Reagents

- Pentabromoethane (C₂HBr₅)
- Sodium hydroxide (NaOH), 16 M aqueous solution
- Diethyl ether ((C₂H₅)₂O)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Deionized water
- Round-bottom flask
- Magnetic stirrer and stir bar

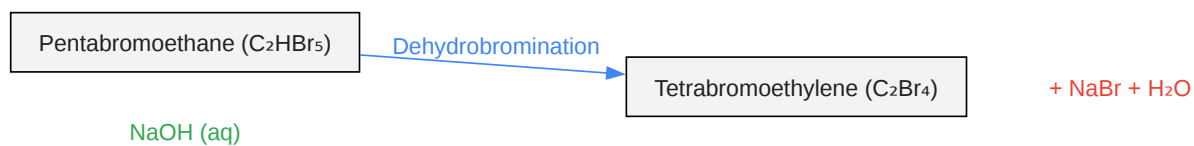
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator
- Standard laboratory glassware and personal protective equipment (PPE)

3.2. Reaction Procedure

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve a known quantity of pentabromoethane in a minimal amount of diethyl ether.
- **Base Addition:** While stirring vigorously at room temperature, slowly add a stoichiometric equivalent of 16 M aqueous sodium hydroxide solution to the flask.
- **Reaction:** Continue to stir the biphasic mixture at room temperature for several hours to ensure the reaction goes to completion. The progress can be monitored by thin-layer chromatography (TLC). The reaction proceeds as follows: $C_2HBr_5 + NaOH \rightarrow C_2Br_4 + NaBr + H_2O$.
- **Workup - Extraction:** Transfer the reaction mixture to a separatory funnel. Separate the organic layer (diethyl ether). Wash the aqueous layer twice with small portions of diethyl ether to extract any remaining product.
- **Washing:** Combine all organic extracts. Wash the combined ether layers sequentially with deionized water and then with a saturated sodium chloride solution (brine) to remove any residual NaOH and water-soluble impurities.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Solvent Removal:** Filter to remove the drying agent and concentrate the filtrate using a rotary evaporator to remove the diethyl ether.
- **Purification and Isolation:** The resulting solid crude product is **tetrabromoethylene**. If necessary, it can be further purified by recrystallization from a suitable solvent like ethanol to yield colorless crystals.

Visualizations

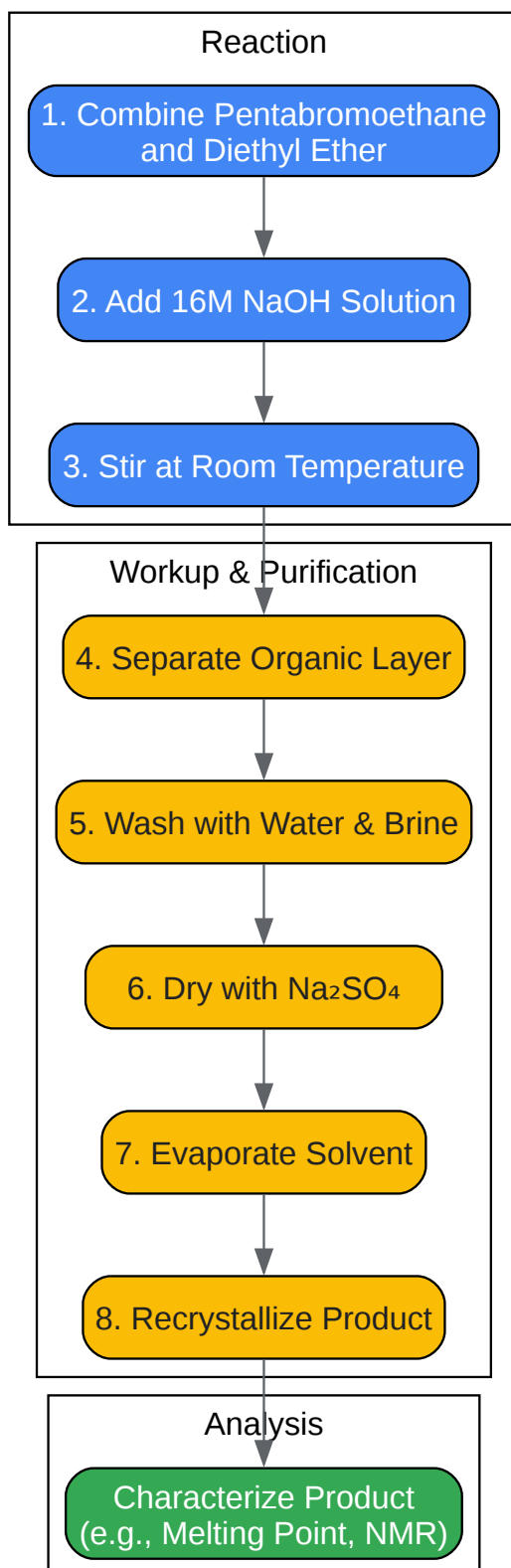
4.1. Signaling Pathway / Reaction Scheme



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Caption: Dehydrobromination of pentabromoethane to **tetrabromoethylene**.

4.2. Experimental Workflow



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Caption: Experimental workflow for the synthesis of **tetrabromoethylene**.

Safety and Handling

The chemicals used in this protocol present several hazards. Adherence to safety guidelines is critical.

- **Tetrabromoethylene** (C_2Br_4): Toxic and an irritant.[2] Handle in a well-ventilated fume hood. Avoid contact with skin and eyes.
- **Pentabromoethane** (C_2HBr_5): Assumed to be toxic and an irritant due to its structure. Handle with the same precautions as the product.
- **Sodium Hydroxide (16 M)**: Highly corrosive and can cause severe chemical burns. Always wear gloves, safety glasses, and a lab coat.
- **Diethyl Ether**: Extremely flammable and volatile. Work in a fume hood away from any ignition sources.

Always consult the Safety Data Sheet (SDS) for each chemical before starting any experimental work. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn at all times.

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References

1. Tetrabromoethylene - Wikipedia [en.wikipedia.org]
 2. ochemonline.pbworks.com [ochemonline.pbworks.com]
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